

# caprylyl methicone chemical structure and properties

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## Compound of Interest

Compound Name: Capryl methicone

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## Caprylyl Methicone: A Comprehensive Technical Guide

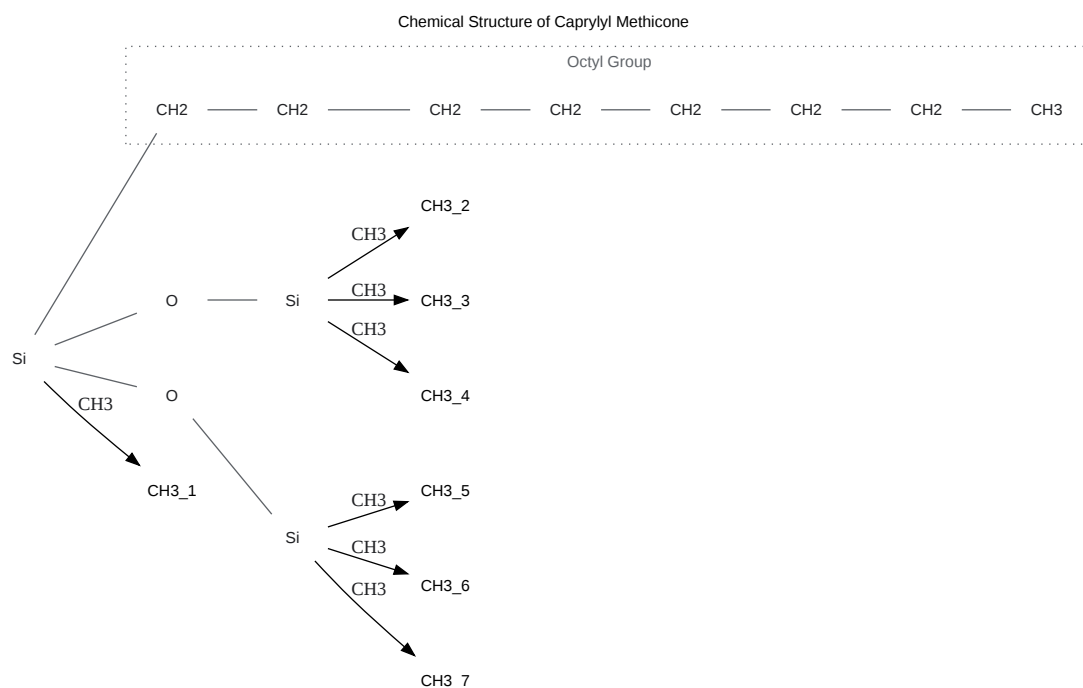
For Researchers, Scientists, and Drug Development Professionals

### Abstract

Caprylyl methicone, a versatile organosilicone fluid, has garnered significant attention in the pharmaceutical and cosmetic industries for its unique sensory properties and functional benefits. This technical guide provides an in-depth analysis of its chemical structure, physicochemical properties, and toxicological profile. Furthermore, it outlines a representative analytical workflow for its characterization and quantification in complex matrices, providing a foundational methodology for quality control and research applications. All quantitative data is presented in structured tables for ease of reference, and key conceptual frameworks are visualized using Graphviz diagrams.

### Chemical Structure and Identification

Caprylyl methicone is chemically defined as 1,1,1,3,5,5,5-heptamethyl-3-octyltrisiloxane. It is an alkyl-modified trisiloxane, characterized by a central silicon atom bonded to an octyl group and two trimethylsiloxy groups. This unique structure imparts a desirable combination of volatility, spreadability, and compatibility with a wide range of organic and silicone-based materials.



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Caption: 2D representation of Caprylyl Methicone's molecular structure.

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	1,1,1,3,5,5,5-Heptamethyl-3-octyltrisiloxane
Synonyms	Trimethyl-(methyl-octyl-trimethylsilyloxysilyl)oxysilane, 3-Octylheptamethyltrisiloxane[1][2]
CAS Number	17955-88-3[1][3][4]
Molecular Formula	C15H38O2Si3[1][2][3]
Molecular Weight	334.72 g/mol [2][5]
InChI Key	SCRSFLUHMDMRFP-UHFFFAOYSA-N[1][2]
Canonical SMILES	CCCCCCCC--INVALID-LINK--(O--INVALID-LINK--(C)C)O--INVALID-LINK--(C)C[2]

## Physicochemical Properties

Caprylyl methicone is a clear, colorless, and odorless liquid with low viscosity and moderate volatility.[3] Its physicochemical properties make it an excellent emollient and dispersing medium in various formulations.

Table 2: Physicochemical Data

Property	Value	Unit
Appearance	Clear, colorless liquid	-
Viscosity (at 25°C)	2.0 - 4.0	mPa·s
Specific Gravity (at 25°C)	0.82 - 0.84	g/cm <sup>3</sup>
Refractive Index (at 25°C)	1.41 - 1.43	-
Boiling Point	308.62	°C (at 760 mm Hg)
Flash Point (Closed Cup)	>100	°C
Water Solubility	Insoluble	-

## Solubility Profile

Caprylyl methicone exhibits excellent compatibility with a wide range of cosmetic and pharmaceutical ingredients, acting as a co-solubilizer between silicone and organic oils.[3]

Table 3: Solubility of Caprylyl Methicone in Various Solvents

Solvent Class	Solvent	Solubility
Alcohols	Ethanol	Soluble
Oils	Mineral Oil	Soluble
Sunflower Oil	Soluble	
Coconut Oil	Soluble	
Jojoba Oil	Soluble	
Esters	C12-15 Alkyl Benzoate	Soluble
Caprylic/Capric Triglyceride	Soluble	
Octyl Palmitate	Soluble	
Silicones	Dimethicone	Soluble
Water	Water	Insoluble
Waxes	Candelilla Wax	Insoluble

## Toxicological Profile

Extensive safety assessments have been conducted on caprylyl methicone, concluding it is safe for use in cosmetic and personal care products when formulated to be non-irritating.

Table 4: Summary of Toxicological Data

Endpoint	Result	Species
Acute Oral Toxicity (LD50)	> 2000 mg/kg bw	Rat
Acute Dermal Toxicity (LD50)	> 2000 mg/kg bw	Rat, Rabbit
Skin Irritation	Non-irritating to slightly irritating	Rabbit
Eye Irritation	Non-irritating to slightly irritating	Rabbit
Skin Sensitization	Not a sensitizer	Guinea Pig
Genotoxicity (Ames Test)	Non-mutagenic	-

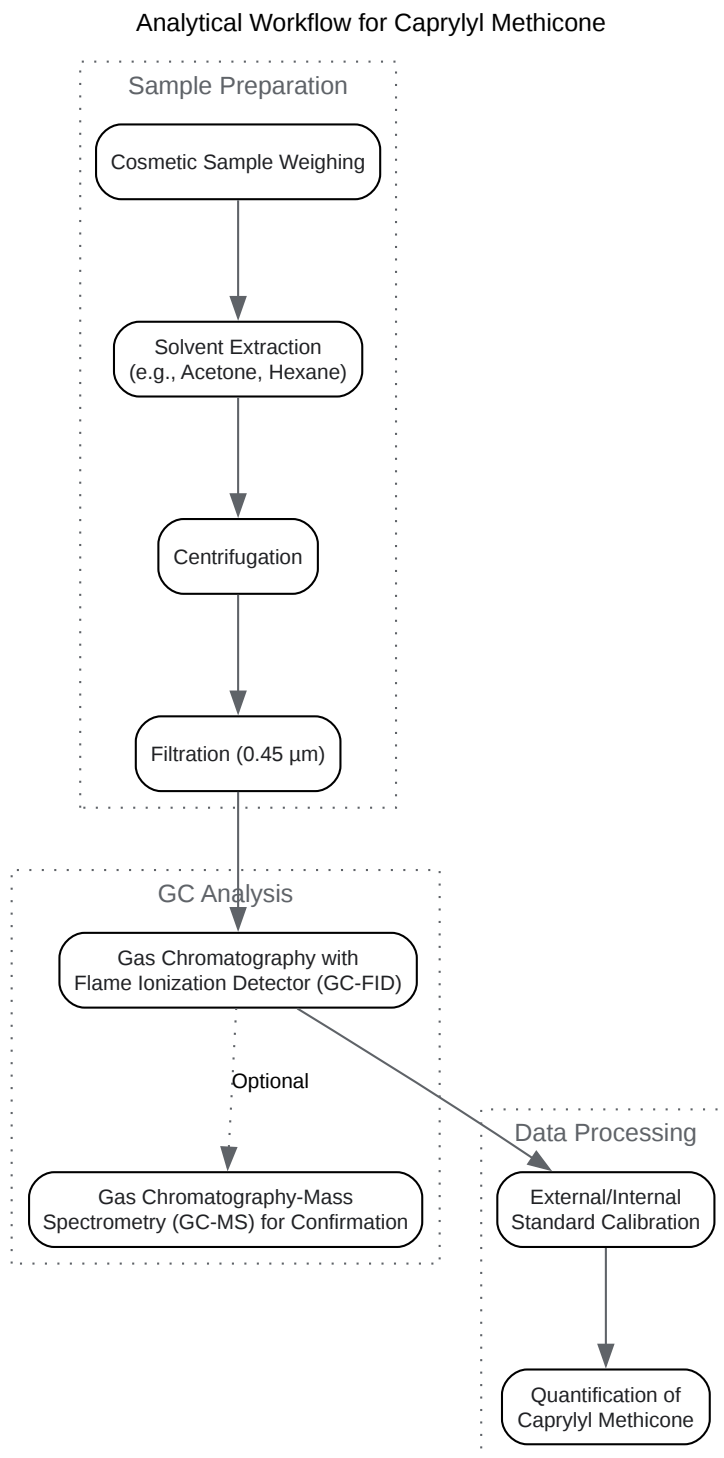
Data sourced from the Cosmetic Ingredient Review (CIR) Expert Panel.

## Experimental Protocols: Analytical Methodology

While a standardized, official method for the analysis of caprylyl methicone is not readily available, a general approach using gas chromatography (GC) can be employed, based on methods for similar silicone compounds in cosmetic matrices.

## Representative Analytical Workflow

The following diagram illustrates a logical workflow for the quantification of caprylyl methicone in a cosmetic emulsion.



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Caption: Proposed experimental workflow for analyzing caprylyl methicone.

## Detailed Methodological Considerations

- **Sample Preparation:** The primary challenge in analyzing silicones in cosmetic products is their extraction from complex matrices. A common approach involves solvent extraction with a non-polar solvent like hexane or a polar solvent like acetone, depending on the formulation. For emulsions, a breaking step may be necessary. Subsequent centrifugation and filtration are crucial to remove particulate matter before injection into the GC system.
- **Gas Chromatography (GC) Conditions:**
  - **Column:** A low- to mid-polarity capillary column, such as a 5% phenyl-methylpolysiloxane (e.g., DB-5 or equivalent), is typically suitable for separating siloxanes.
  - **Injector:** A split/splitless injector is commonly used. The inlet temperature should be high enough to ensure complete vaporization without causing thermal degradation.
  - **Oven Temperature Program:** A temperature ramp is necessary to elute the caprylyl methicone peak with good resolution from other volatile components. An initial low temperature followed by a ramp to a higher final temperature is a common strategy.
  - **Detector:** A Flame Ionization Detector (FID) is a robust and sensitive detector for quantifying hydrocarbons and silicones. For unambiguous identification, especially in complex matrices, a Mass Spectrometer (MS) is recommended.
- **Quantification:** Quantification is typically performed using an external or internal standard method. An internal standard, a non-interfering compound added to all samples and standards, can correct for variations in injection volume and sample preparation. A suitable internal standard would be a stable compound with similar chromatographic behavior to caprylyl methicone but well-resolved from it and other matrix components.

## Conclusion

Caprylyl methicone is a well-characterized organosilicone with a favorable safety profile and a range of physicochemical properties that make it a valuable ingredient in pharmaceutical and cosmetic formulations. Its unique structure provides a silky, non-greasy feel and enhances the spreadability and sensory experience of topical products. The analytical methodologies outlined



in this guide provide a framework for the quality control and further research of this versatile compound.

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